

Comprehensive NMR Assignment Protocol for N-(Pyridine-3-carbonyl)-L-proline

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Compound of Interest

Compound Name: *N*-(Pyridine-3-carbonyl)-L-proline

CAS No.: 59834-37-6

Cat. No.: B1619794

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Target Audience: Structural biologists, analytical chemists, and drug development professionals. Document Type: Advanced Application Note & Methodological Protocol

Executive Summary & The Rotameric Challenge

N-(Pyridine-3-carbonyl)-L-proline (also known as nicotinoyl-L-proline) is a biologically relevant structural motif frequently encountered in neuroprotective agents and ACE inhibitors[1]. The structural elucidation of this molecule by Nuclear Magnetic Resonance (NMR) spectroscopy presents a classic, yet intricate challenge: the presence of cis-trans isomerism around the tertiary amide bond.

Unlike secondary amides, which overwhelmingly favor the trans conformation, N-acylproline derivatives exist as an equilibrium mixture of cis and trans rotamers in solution. This dynamic equilibrium is slow on the NMR timescale (typically $t_{1/2}$ in the range of seconds to minutes), resulting in two distinct sets of resonance signals for both ^1H and ^{13}C spectra.

As a Senior Application Scientist, I have designed this protocol to be a self-validating system. By systematically combining 1D and 2D NMR techniques, we establish a closed-loop logical

deduction process where scalar couplings (COSY/HSQC) define the isolated spin systems, long-range couplings (HMBC) bridge the fragments, and through-space interactions (NOESY) definitively assign the rotameric states.

Experimental Design & Causality

Sample Preparation Protocol

The choice of solvent and sample concentration is critical for resolving rotameric mixtures and observing exchangeable protons.

- **Solvent Selection:** Dimethyl sulfoxide- d_6 (DMSO- d_6) is selected over D₂O or CDCl₃.
Causality: DMSO- d_6 disrupts intermolecular hydrogen bonding, reducing concentration-dependent chemical shift drift. Furthermore, it prevents the rapid chemical exchange of the carboxylic acid (-COOH) proton, allowing it to be observed as a broad singlet near 12.5 ppm.
- **Concentration:** Prepare a 25–30 mM solution (approx. 5–6 mg in 600 μ L DMSO- d_6).
Causality: This concentration provides an optimal signal-to-noise (S/N) ratio for insensitive 2D experiments like HMBC without causing viscosity-induced line broadening, which would obscure fine J-coupling multiplets.
- **Tube Preparation:** Use a high-quality 5 mm NMR tube (e.g., Norell 509-UP). Ensure the sample is filtered through a 0.2 μ m PTFE syringe filter to remove particulates that distort magnetic field homogeneity.

NMR Acquisition Parameters

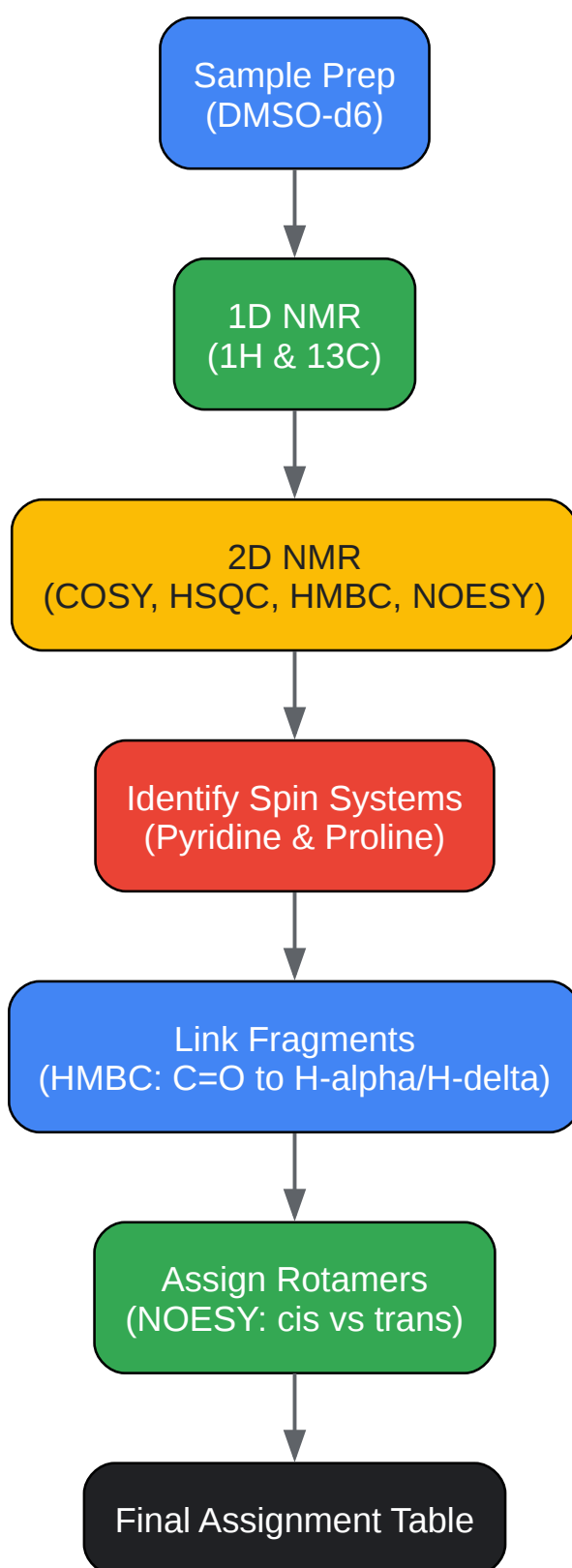
Experiments should be performed on a spectrometer operating at 500 MHz (^1H) or higher, equipped with a cryoprobe for enhanced sensitivity.

- **1D ^1H NMR:** 16 scans, relaxation delay (D1) = 2.0 s.
- **1D ^{13}C NMR:** 1024 scans, D1 = 2.0 s, with ^1H broadband decoupling.
- **2D ^1H - ^1H COSY:** 256 t_1 increments, 4 scans per increment. Establishes the contiguous aliphatic spin system of the proline ring.

- 2D ^1H - ^{13}C HSQC: Multiplicity-edited. Causality: Differentiates CH/CH_3 (positive phase) from CH_2 (negative phase), instantly identifying the proline C_β , C_γ , and C_δ protons.
- 2D ^1H - ^{13}C HMBC: Optimized for long-range coupling constant $nJ_{\text{CH}}=8\text{ Hz}$. Causality: Crucial for linking the pyridine ring to the proline ring via the amide carbonyl carbon.
- 2D ^1H - ^1H NOESY: Mixing time (τ_m) = 400 ms. Causality: For a molecule of this molecular weight (~220 Da) in DMSO, the tumbling rate (τ_c) falls in the intermediate regime. A 400 ms mixing time ensures sufficient cross-relaxation for transient Nuclear Overhauser Effects (NOEs) without severe spin diffusion.

Logical Workflow & Assignment Strategy

The assignment relies on a self-validating loop. We do not guess assignments based solely on chemical shifts; every assignment must be corroborated by a 2D correlation.



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Fig 1. Step-by-step NMR acquisition and assignment workflow for N-acylprolines.

Step 1: Isolating the Spin Systems

- **Pyridine Ring:** The nicotinoyl group presents a characteristic 4-spin system in the aromatic region (7.0–9.0 ppm). The H2proton appears as a distinct doublet with a small meta-coupling ($4J \approx 2.0$ Hz) near 8.7 ppm. COSY correlations link $H4 \leftrightarrow H5 \leftrightarrow H6$.
- **Proline Ring:** The aliphatic region (1.5–4.8 ppm) contains the proline protons. The H α proton is the most deshielded aliphatic signal (~4.4–4.7 ppm) due to the adjacent nitrogen and carboxylic acid. COSY maps the unbroken chain: $H\alpha \leftrightarrow H\beta2 \leftrightarrow H\gamma2 \leftrightarrow H\delta2$.

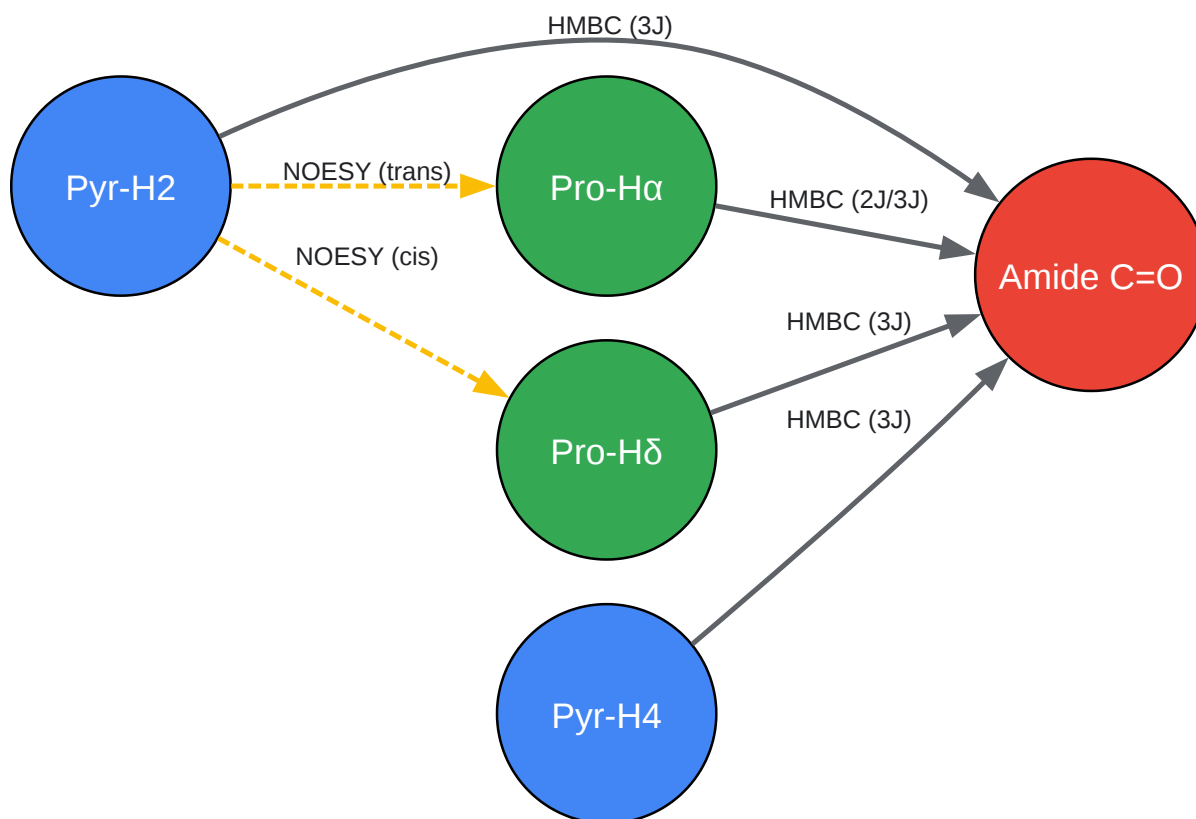
Step 2: Fragment Linking via HMBC

To prove the molecule is intact, we must observe correlations across the tertiary amide bond. The amide carbonyl carbon (~167 ppm) will show 3JCHHMBC cross-peaks to the pyridine H2 and H4protons, and simultaneously to the proline H α and H δ protons. This definitively bridges the two spin systems.

Step 3: Resolving the Rotamers via NOESY

Because of the restricted rotation of the amide bond, two sets of signals are observed (typically in a ~3:1 or 4:1 ratio). The major conformer in N-acylprolines is usually the trans rotamer .

- **Trans Rotamer (Major):** The proline C α and the carbonyl oxygen are trans to each other. Geometrically, this places the pyridine ring cis to the proline H α . Validation: A strong NOESY cross-peak will be observed between the Pyridine H2/ H6protons and the Proline H α .
- **Cis Rotamer (Minor):** The pyridine ring is cis to the proline C δ . Validation: A strong NOESY cross-peak will be observed between the Pyridine H2/ H6protons and the Proline H δ protons.



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Fig 2. Key HMBC (solid) and NOESY (dashed) correlations for rotamer assignment.

Quantitative Data Presentation

The following table summarizes the expected chemical shifts for **N-(Pyridine-3-carbonyl)-L-proline** in DMSO- d_6 at 298 K. Note the distinct shielding/deshielding effects on the C α and C β carbons, which act as secondary confirmation of the rotameric state (the $\Delta\delta\beta$ -yshift difference is a well-known metric for proline cis-trans isomerism).

Molecular Position	1 H Shift (ppm) Trans (Major)	1 H Shift (ppm) Cis (Minor)	13 C Shift (ppm) Trans	13 C Shift (ppm) Cis	Multiplicity / J (Hz)
Pyr-2	8.70	8.65	148.5	148.2	d, J=2.0
Pyr-3 (ipso)	-	-	132.0	131.5	Cq
Pyr-4	7.90	7.85	135.2	134.8	dt, J=7.8,2.0
Pyr-5	7.50	7.48	123.5	123.4	dd, J=7.8,4.8
Pyr-6	8.65	8.62	151.0	150.8	dd, J=4.8,2.0
Amide C=O	-	-	167.5	167.0	Cq
Pro-2' (α)	4.45	4.75	59.2	61.0	dd, J=8.5,4.5
Pro-3' (β)	1.85, 2.25	1.90, 2.30	29.5	31.2	m
Pro-4' (γ)	1.80, 1.95	1.85, 2.00	24.5	22.8	m
Pro-5' (δ)	3.55, 3.65	3.40, 3.50	48.6	46.5	m
COOH	12.5	12.5	173.4	173.1	br s

Note: Chemical shifts are referenced to the residual DMSO pentet at 2.50 ppm (^1H) and septet at 39.52 ppm (^{13}C).

References

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- Proline/sidechain C–H/O interactions stabilize cis-proline. *Chemical Communications*, 2022. [\[Link\]](#)
- Optically Pure Aziridin-2-yl Methanols as Readily Available ^1H NMR Sensors for Enantiodiscrimination. *The Journal of Organic Chemistry*, ACS Publications, 2020. [\[Link\]](#)

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Sources

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